

assessing the purity of 1-Chloro-3-nitrobenzene from different commercial suppliers

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Compound of Interest

Compound Name: 1-Chloro-3-nitrobenzene

Cat. No.: B092001

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A Comparative Purity Analysis of 1-Chloro-3-nitrobenzene from Commercial Suppliers

For Researchers, Scientists, and Drug Development Professionals

In the synthesis of pharmaceuticals and other fine chemicals, the purity of starting materials is paramount. **1-Chloro-3-nitrobenzene** is a key intermediate, and variations in its purity can significantly impact reaction yields, impurity profiles of subsequent products, and overall process efficiency. This guide provides a comparative assessment of **1-Chloro-3-nitrobenzene** from three hypothetical, yet representative, commercial suppliers. The comparison is based on a suite of standard analytical techniques to determine not only the overall purity but also the nature of any impurities present.

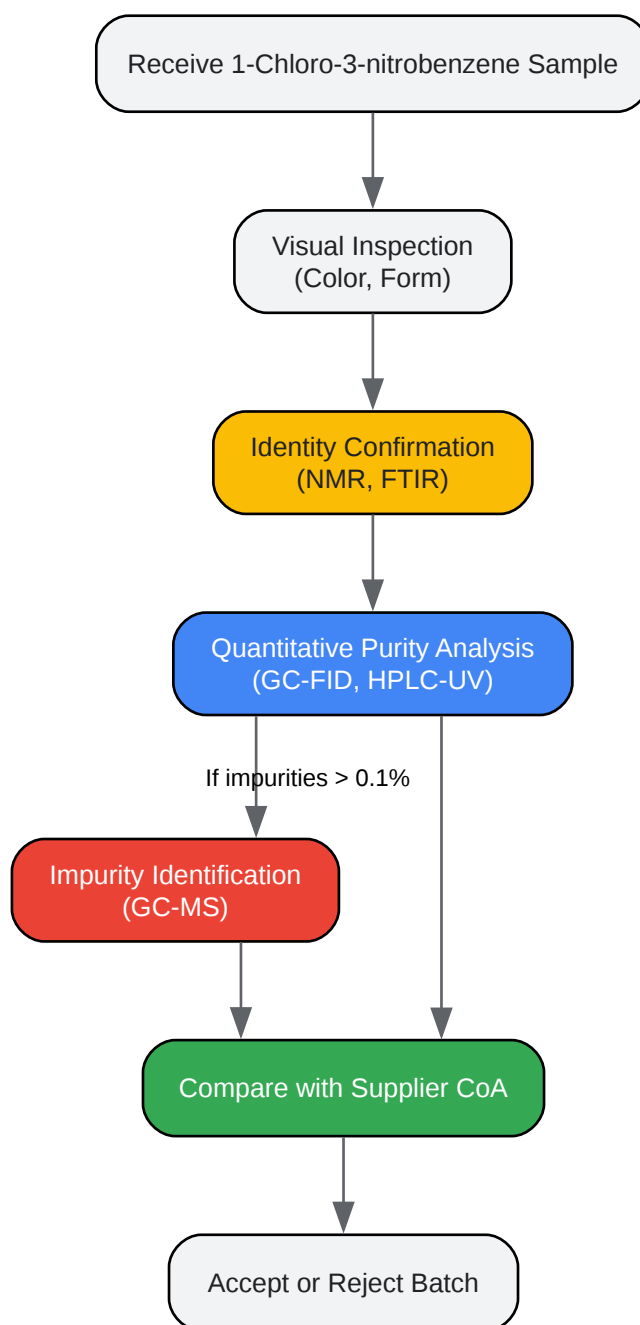
Data Presentation: Summary of Purity Analysis

The following table summarizes the quantitative purity analysis of **1-Chloro-3-nitrobenzene** samples obtained from three different commercial suppliers. The data is a composite of results from Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC) analyses.

Supplier	Lot Number	Stated Purity (%)	Purity by GC-FID (%)	Purity by HPLC-UV (%)	Major Impurities Detected	Notes
Supplier A	A-1023	>99.0	99.5	99.6	1-Chloro-2-nitrobenzene, 1-Chloro-4-nitrobenzene	High purity with isomeric impurities.
Supplier B	B-4567	>98.0	98.8	98.9	Dichloronitrobenzene, Unidentified	Lower purity with a notable unidentified peak.
Supplier C	C-8901	>99.5	99.8	99.9	Minimal impurities detected	Highest purity, suitable for sensitive applications.

Experimental Workflow

The logical workflow for assessing the purity of a newly acquired batch of **1-Chloro-3-nitrobenzene** is outlined below. This process ensures a thorough evaluation, from initial identity confirmation to quantitative purity determination and impurity identification.



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com